

Synthesis of Barium Hexafluorosilicate from Barium Chloride: A Technical Guide

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Compound of Interest

Compound Name: Barium hexafluorosilicate

Cat. No.: B101912

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This in-depth technical guide provides a comprehensive overview of the synthesis of **barium hexafluorosilicate** from barium chloride. The document details the chemical properties of the compound, a step-by-step experimental protocol, and a summary of relevant quantitative data.

Introduction

Barium hexafluorosilicate (BaSiF_6) is an inorganic compound that typically appears as a white crystalline solid.[1][2] It is recognized for its high stability and low solubility in water.[1] This compound serves as a precursor in the synthesis of other barium-containing materials and finds applications in the production of specialty glasses and ceramics.[1] Historically, it has also been used as an insecticide. The primary synthesis route involves the reaction of a soluble barium salt, such as barium chloride (BaCl_2), with hexafluorosilicic acid (H_2SiF_6), which results in the precipitation of **barium hexafluorosilicate** due to its poor solubility.[3]

Properties of Barium Hexafluorosilicate

A summary of the key physical and chemical properties of **barium hexafluorosilicate** is presented in Table 1. This data is essential for handling, storage, and application of the compound.

Table 1: Physical and Chemical Properties of **Barium Hexafluorosilicate**

| Property | Value |
|------------------------------|--|
| Chemical Formula | BaSiF ₆ |
| Molecular Weight | 279.40 g/mol [4][5] |
| Appearance | White crystalline powder/orthorhombic needles[2][4] |
| Density | 4.29 g/cm ³ [4] |
| Solubility in Water | 0.0235 g/100 mL at 25°C[4][5] |
| Solubility in other solvents | Practically insoluble in alcohol; soluble in ammonium chloride solution[4] |
| Thermal Decomposition | Decomposes at 300°C[4] |
| CAS Number | 17125-80-3[4] |

Experimental Protocol for Synthesis

The following protocol for the synthesis of **barium hexafluorosilicate** from barium chloride is based on procedures outlined in scientific literature.

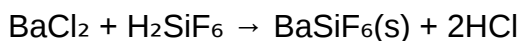
Materials and Equipment

- Barium chloride (BaCl₂)
- 30% Hexafluorosilicic acid (H₂SiF₆)
- Deionized water
- Beakers
- Stirring apparatus
- Filtration system (e.g., Büchner funnel and flask)
- Drying oven

- Desiccator

Synthesis Procedure

The overall chemical reaction is as follows:



Step 1: Preparation of Barium Chloride Solution

- Dissolve 25 g of barium chloride in 70 mL of deionized water in a beaker.
- Stir the solution until the barium chloride is completely dissolved.

Step 2: Precipitation of **Barium Hexafluorosilicate**

- Slowly add 30% hexafluorosilicic acid to the barium chloride solution while stirring continuously.
- Continue adding the acid until the precipitation of **barium hexafluorosilicate** is complete. The solid will appear as a white precipitate.

Step 3: Filtration and Washing

- Separate the precipitate from the solution by filtration.
- Wash the collected solid repeatedly with deionized water.
- Continue washing until a test of the filtrate for chloride ions (e.g., with silver nitrate solution) is negative.

Step 4: Drying

- Heat the washed precipitate to 110-120°C in a drying oven until it is completely dry.
- For thorough drying, place the dried product in a desiccator to cool and to remove any residual moisture.

Experimental Data

The following table summarizes the experimental parameters based on the described protocol. It is important to note that while the protocol provides reactant quantities, the expected yield and purity are not explicitly stated in the source literature and should be determined experimentally.

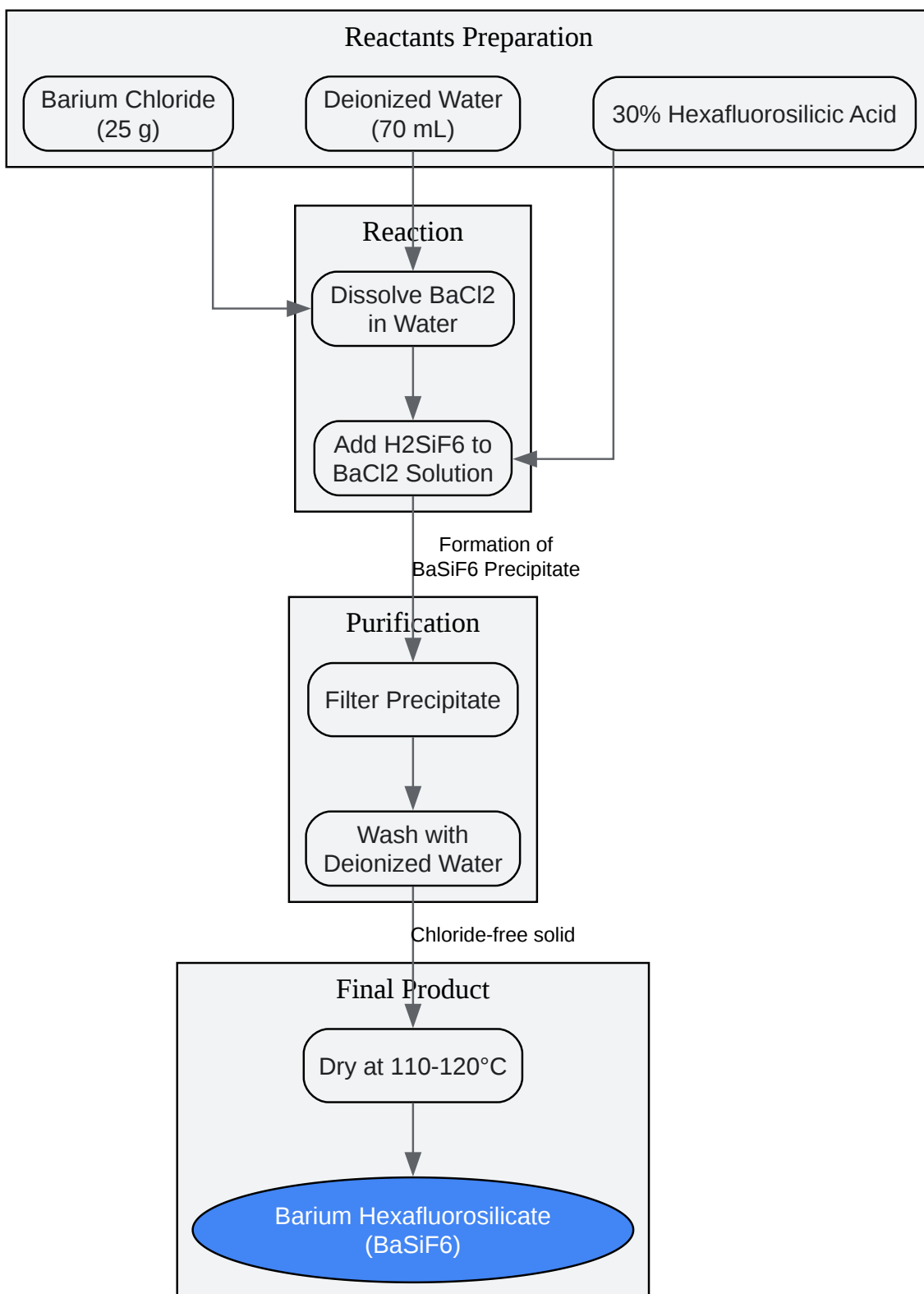
Table 2: Summary of Experimental Parameters

| Parameter | Value/Description |
|----------------------------------|--|
| Reactant: Barium Chloride | 25 g |
| Reactant: Hexafluorosilicic Acid | 30% aqueous solution |
| Solvent | 70 mL deionized water |
| Reaction Temperature | Not specified (typically ambient temperature) |
| Purification Method | Filtration and repeated washing with deionized water |
| Drying Temperature | 110-120°C |
| Theoretical Yield | (To be calculated based on stoichiometry) |
| Actual Yield | (To be determined experimentally) |
| Purity | (To be determined experimentally) |

Visualizing the Process

Experimental Workflow

The synthesis of **barium hexafluorosilicate** from barium chloride follows a straightforward logical progression from reactants to the final purified product. The following diagram illustrates this experimental workflow.



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Caption: Experimental workflow for the synthesis of **Barium Hexafluorosilicate**.

Safety Considerations

Barium chloride and its soluble salts are highly toxic if ingested. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. All procedures should be carried out in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheets (SDS) for all chemicals used.

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